

Personal protective equipment for handling SPC 839

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Compound of Interest

Compound Name: SPC 839

Cat. No.: B1681060

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Essential Safety and Handling Guide for SPC 839

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for the handling of **SPC 839**, an orally active inhibitor of AP-1 and NF- κ B mediated transcriptional activation. Adherence to these guidelines is essential for ensuring personal safety and maintaining the integrity of experimental protocols.

Personal Protective Equipment (PPE)

When handling **SPC 839**, the use of appropriate personal protective equipment is mandatory to prevent exposure. The following PPE should be worn at all times in the laboratory:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material.
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes.
Skin and Body Protection	Laboratory coat	Fully buttoned to protect skin and clothing.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **SPC 839** and ensuring a safe laboratory environment.

Handling:

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the skin and eyes[1].
- **Ventilation:** Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols[1].
- **Aerosol Formation:** Avoid procedures that could lead to the formation of dust or aerosols[1].

Storage:

- **Temperature:** Store the stock solution at -20°C for up to one month or at -80°C for up to six months[2].
- **Container:** Keep the container tightly sealed in a dry and well-ventilated place.

Spill and Disposal Procedures

In the event of a spill or for the disposal of waste material, the following procedures should be followed to mitigate exposure and environmental contamination.

Spill Response:

- **Evacuate:** Evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** Absorb the spill with an inert material (e.g., dry sand, vermiculite).
- **Collection:** Collect the absorbed material into a suitable container for disposal.
- **Cleaning:** Clean the spill area thoroughly with a suitable solvent.

Disposal:

- Dispose of unused **SPC 839** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or water systems.

Experimental Protocols

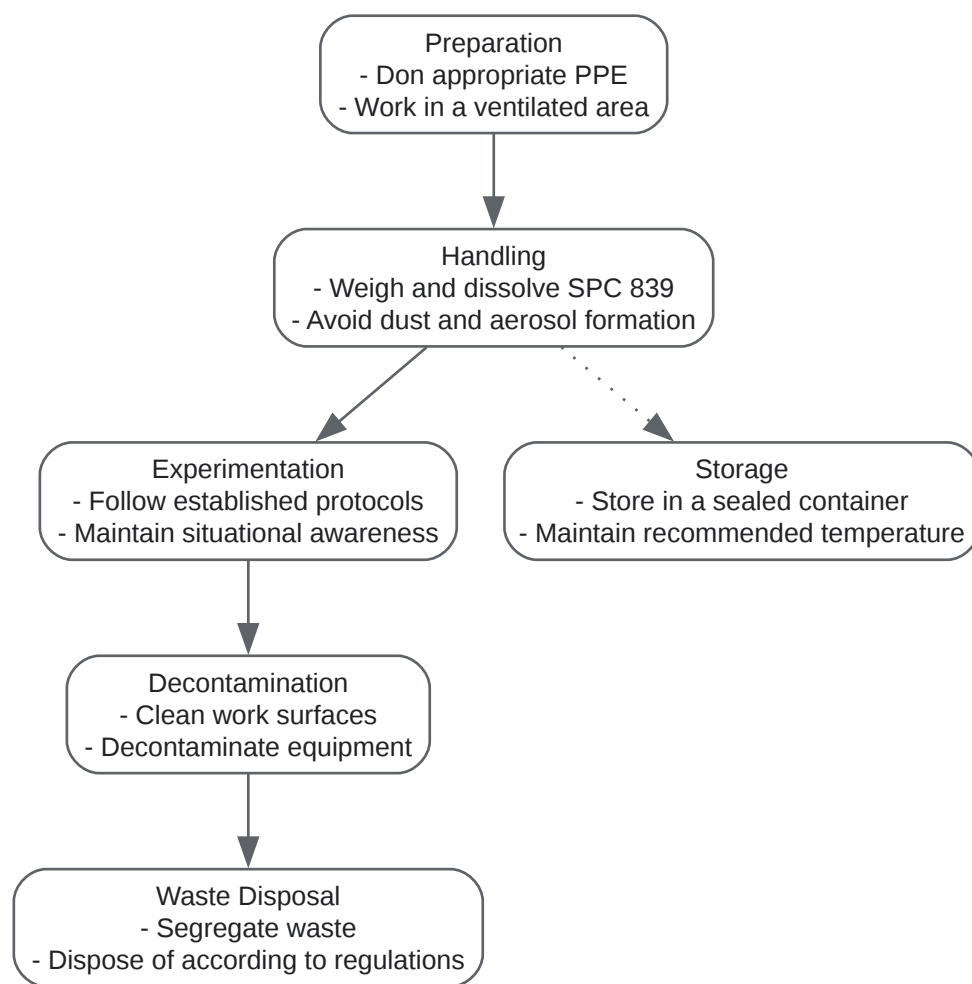
Solution Preparation

SPC 839 is soluble in DMSO[3][4]. For in vivo experiments, a working solution can be prepared. For example, a stock solution in DMSO can be further diluted with corn oil[2]. It is recommended to prepare fresh working solutions for in vivo experiments on the day of use[2]. If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution[2].

Visual Guides

Safe Handling Workflow

The following diagram illustrates the standard workflow for the safe handling of **SPC 839** in a laboratory setting.

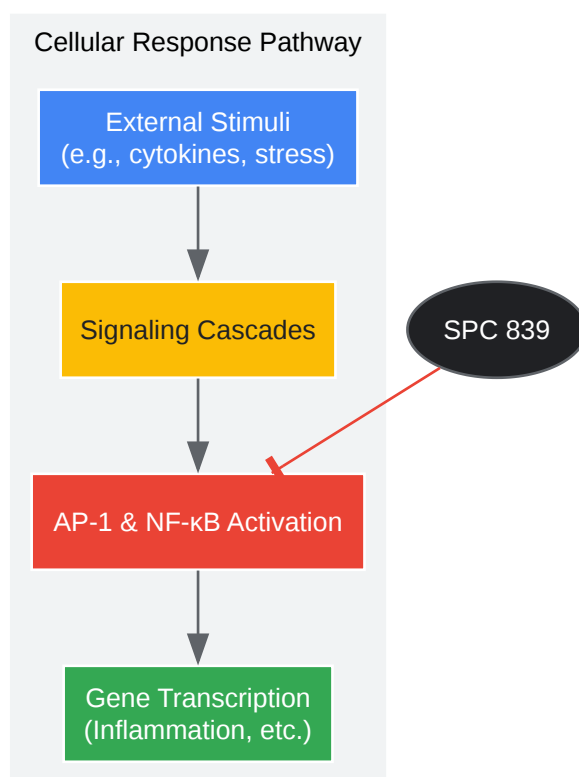


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Caption: Workflow for Safe Handling of **SPC 839**.

SPC 839 Signaling Pathway Inhibition

SPC 839 functions by inhibiting the transcriptional activation mediated by AP-1 and NF- κ B. The simplified diagram below illustrates this inhibitory action.



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Caption: Inhibition of AP-1/NF-κB Signaling by **SPC 839**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. SPC-839 - Immunomart [immunomart.com]
- 4. file.glpbio.com [file.glpbio.com]
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